

Application Notes and Protocols for Tapi-1 in In Vitro Assays

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Compound of Interest

Compound Name: *Tapi-1*

Cat. No.: *B1681924*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the utilization of **Tapi-1**, a broad-spectrum hydroxamate-based inhibitor of matrix metalloproteinases (MMPs) and a disintegrin and metalloproteinase (ADAM) family enzymes, in various in vitro assays. **Tapi-1** is particularly noted for its potent inhibition of Tumor Necrosis Factor- α (TNF- α) Converting Enzyme (TACE), also known as ADAM17.

Introduction to Tapi-1

Tapi-1 is a valuable tool for studying the roles of TACE and other metalloproteinases in biological processes such as cytokine shedding, growth factor activation, and cell signaling. By inhibiting these enzymes, **Tapi-1** can modulate inflammatory responses, cell proliferation, migration, and invasion. Its primary mechanism of action involves chelating the active site zinc ion of metalloproteinases, thereby blocking their proteolytic activity.

Data Presentation: Inhibitory Activity of Tapi-1

The inhibitory potency of **Tapi-1** varies across different metalloproteinases. The following table summarizes the half-maximal inhibitory concentrations (IC₅₀) of **Tapi-1** against key enzymes.

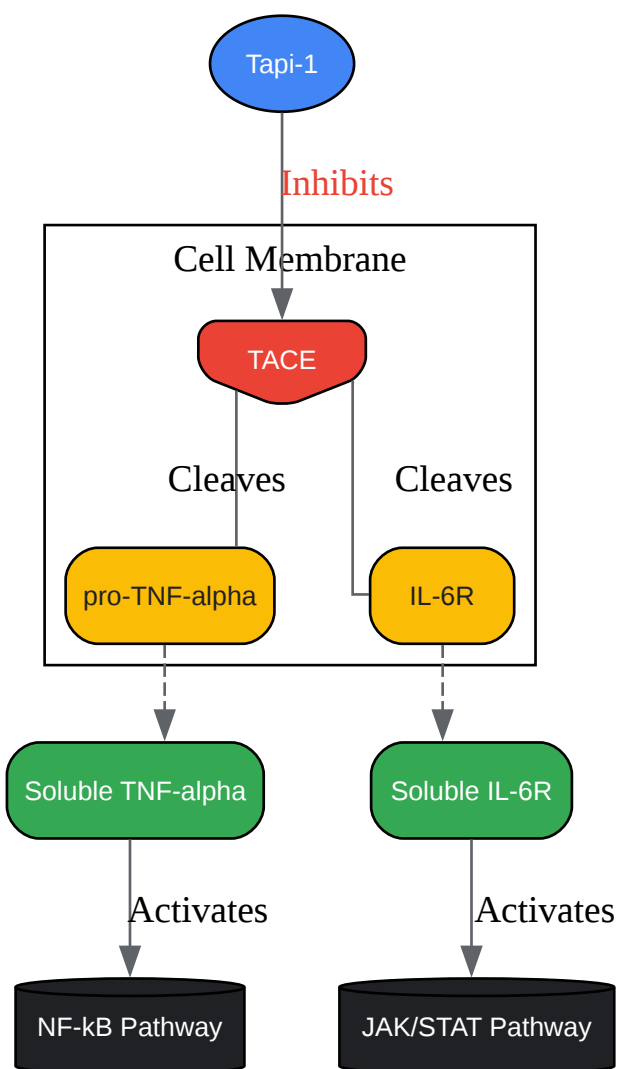
Enzyme Target	IC50 Value	Cell-Based Assay Context
TACE (ADAM17)	5 - 100 μ M	Inhibition of TNF- α , TNFRI (p60), and TNFRII (p80) cleavage
TACE (ADAM17)	920 nM	Inhibition of TACE-dependent constitutive APP(695) release in HEK-293 cells
Muscarinic Receptor-Stimulated sAPP α Release	3.61 μ M	HEK-293 cells expressing M3 muscarinic receptors
Constitutive sAPP α Release	8.09 μ M	HEK-293 cells expressing muscarinic receptors

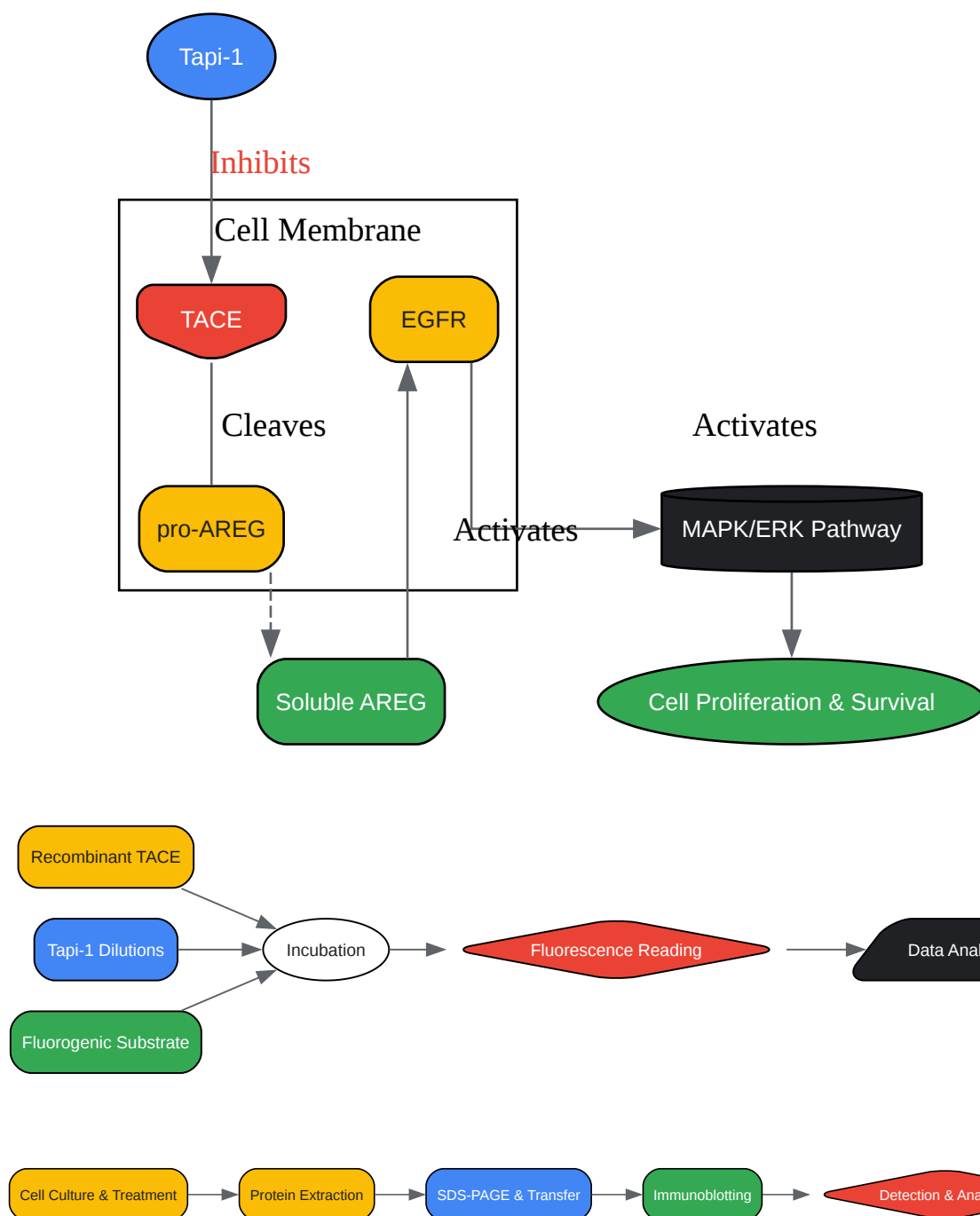
Signaling Pathway Modulation by Tapi-1

Tapi-1 primarily exerts its effects by inhibiting the shedding of cell surface proteins, which are critical for initiating downstream signaling cascades.

Inhibition of TNF- α and IL-6 Receptor Shedding

TACE (ADAM17) is the primary sheddase for membrane-bound pro-TNF- α and the Interleukin-6 Receptor (IL-6R). **Tapi-1** blocks this shedding, leading to a reduction in soluble TNF- α and soluble IL-6R. This, in turn, inhibits the activation of the NF- κ B and JAK/STAT signaling pathways, respectively.





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